

# 2,3-Dibromo-1,4-butanediol CAS number and molecular weight.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dibromo-1,4-butanediol

Cat. No.: B167592

[Get Quote](#)

## Technical Guide: 2,3-Dibromo-1,4-butanediol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Dibromo-1,4-butanediol**, focusing on its chemical properties, synthesis, and potential applications as a chemical intermediate.

## Chemical Identity and Properties

**2,3-Dibromo-1,4-butanediol** is a halogenated diol. Its chemical structure consists of a four-carbon butane backbone with hydroxyl groups at positions 1 and 4, and bromine atoms at positions 2 and 3. The presence of two stereocenters at C2 and C3 means that this compound can exist as different stereoisomers. The most commonly available form is the racemic mixture of the (2R,3R) and (2S,3S) enantiomers, denoted as dl-**2,3-Dibromo-1,4-butanediol**.

## Physicochemical Data

The following tables summarize the key quantitative data for **2,3-Dibromo-1,4-butanediol**.

Table 1: Identifiers and Molecular Properties

Property	Value	Citations
Chemical Name	2,3-Dibromobutane-1,4-diol	[1][2]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> Br <sub>2</sub> O <sub>2</sub>	[3][4]
Molecular Weight	247.91 g/mol	[2][4]
CAS Number	1947-58-6 (for dl-racemic mixture)	[4][5][6]
20163-90-0 (general)	[1][3][7]	
EC Number	217-750-1	[4]
InChI Key	OXYNQEOLHRWEPE-UHFFFAOYSA-N	[5]
Canonical SMILES	C(C(C(CO)Br)Br)O	[1]

Table 2: Physical and Chemical Properties

Property	Value	Citations
Appearance	Solid	[4]
Melting Point	88-90 °C	[4][6]
Boiling Point	148-150 °C at 1.5 mmHg	[4][6]
Density	2.124 g/cm <sup>3</sup> (predicted)	[6]
Flash Point	156.6 °C	[6]
Vapor Pressure	3.73E-05 mmHg at 25°C	[6]
Refractive Index	1.583 (predicted)	[6]
Hydrogen Bond Donor Count	2	[7]
Hydrogen Bond Acceptor Count	2	[7]
Rotatable Bond Count	3	[7]

## Synthesis of 2,3-Dibromo-1,4-butanediol

While **2,3-Dibromo-1,4-butanediol** is commercially available, understanding its synthesis is crucial for various research and development applications. A common method for its preparation is through the bromination of an alkene precursor. A related synthesis for 2,3-dibromo-2-butene-1,4-diol from 2-butyne-1,4-diol provides insight into the bromination process of butanediol precursors.[\[8\]](#)

## Experimental Protocol: Synthesis of 2,3-dibromo-2-butene-1,4-diol

This protocol describes the synthesis of a structurally related compound and illustrates a general approach to the bromination of unsaturated diols.

Objective: To synthesize 2,3-dibromo-2-butene-1,4-diol by the direct bromination of 2-butyne-1,4-diol in an aqueous medium.[\[8\]](#)

Materials:

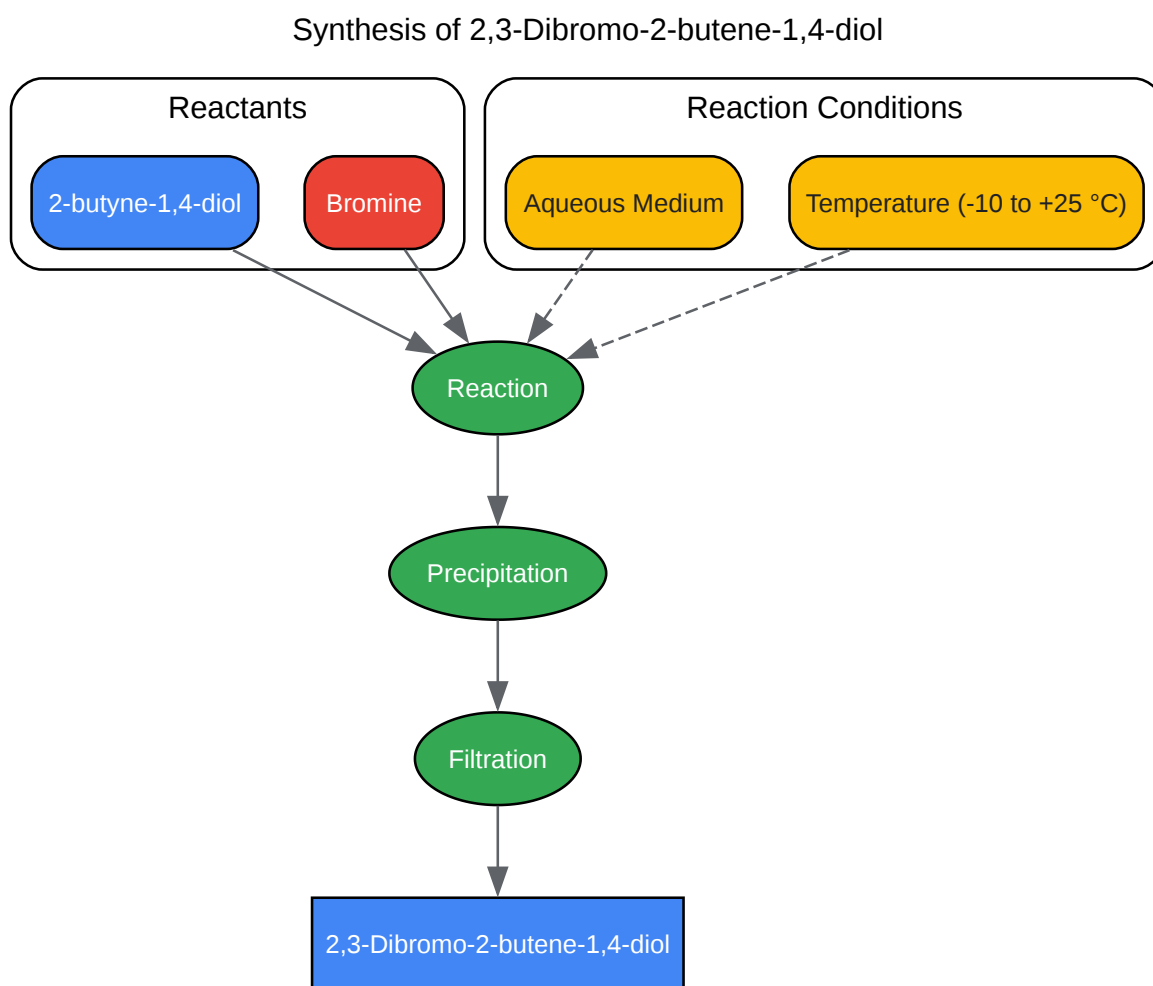
- 2-butyne-1,4-diol
- Bromine
- Deionized water

Procedure:

- Prepare an aqueous solution of 2-butyne-1,4-diol with a concentration of approximately 20% to 45%.[\[8\]](#)
- Cool the reaction mixture to a temperature range of -10 °C to +25 °C. A preferred operating temperature is between +5 °C and +25 °C.[\[8\]](#)
- Slowly add bromine to the 2-butyne-1,4-diol solution. It is recommended to use an equimolar ratio of bromine to 2-butyne-1,4-diol, with a preferred ratio of 0.9 to 1.1 moles of bromine per mole of the diol.[\[8\]](#)

- As the reaction proceeds, the solid product, 2,3-dibromo-2-butene-1,4-diol, will precipitate from the solution.[8]
- Maintain the reaction temperature within the specified range to ensure the predominant formation of the desired product.[8]
- After the addition of bromine is complete, continue stirring the mixture for a designated period to ensure the reaction goes to completion.
- Collect the precipitated solid by filtration.
- Wash the solid with cold water to remove any unreacted starting materials and byproducts.
- Dry the product under vacuum to obtain the final 2,3-dibromo-2-butene-1,4-diol.

Diagram of Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 2,3-dibromo-2-butene-1,4-diol.

## Applications in Research and Development

Currently, there is limited information available on the direct biological activity or involvement of **2,3-Dibromo-1,4-butanediol** in specific signaling pathways. Its primary utility in the fields of chemical research and drug development lies in its role as a versatile chemical intermediate.

The presence of two bromine atoms and two hydroxyl groups makes it a valuable building block for the synthesis of more complex molecules. The bromine atoms can serve as leaving groups in nucleophilic substitution reactions, allowing for the introduction of various functional

groups. The hydroxyl groups can be oxidized, esterified, or used to form ethers, further expanding its synthetic potential.

Potential synthetic applications include:

- **Precursor for Heterocyclic Compounds:** The diol functionality can be used to construct various oxygen-containing heterocyclic rings.
- **Introduction of Vicinal Functionality:** The 2,3-dibromo motif allows for the stereocontrolled introduction of other functional groups in a vicinal arrangement.
- **Polymer Chemistry:** Diols are common monomers in the synthesis of polyesters and polyurethanes. The bromine atoms could be used to create functionalized polymers or as sites for subsequent cross-linking reactions.

## Safety and Handling

**2,3-Dibromo-1,4-butanediol** is classified as a warning-level hazard. It is reported to cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[4]</sup>

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.<sup>[4]</sup>
- Use in a well-ventilated area or with a fume hood to avoid inhalation of dust or vapors.
- Avoid contact with skin, eyes, and clothing.
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.

Always consult the Safety Data Sheet (SDS) from the supplier for detailed and up-to-date safety information before handling this chemical.

## Conclusion

**2,3-Dibromo-1,4-butanediol** is a valuable chemical intermediate with potential applications in organic synthesis and materials science. While its direct biological activities are not well-

documented, its rich functionality makes it a useful building block for the creation of more complex and potentially bioactive molecules. Researchers and drug development professionals should consider its synthetic utility for the construction of novel chemical entities. Further investigation into its reactivity and potential applications is warranted.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 20163-90-0 | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 2. 2,3-Dibromo-1,4-butanediol | C<sub>4</sub>H<sub>8</sub>Br<sub>2</sub>O<sub>2</sub> | CID 16041 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 2,3-二溴-1,4-丁二醇 99% | Sigma-Aldrich [sigmaaldrich.com]
- 5. dl-2,3-Dibromo-1,4-butanediol [webbook.nist.gov]
- 6. 1947-58-6 [chembk.com]
- 7. lookchem.com [lookchem.com]
- 8. US3671594A - Preparation of 2,3-dibromo-2-butene-1,4-diol - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2,3-Dibromo-1,4-butanediol CAS number and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167592#2-3-dibromo-1-4-butanediol-cas-number-and-molecular-weight]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)